

The Discovery and Early History of Rhodium: A Technical Perspective

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Compound of Interest

Compound Name: Rhodium

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Abstract

This technical guide provides a comprehensive overview of the discovery and early history of the element **rhodium** (Rh). It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the foundational chemistry and historical context of this important platinum-group metal. The document outlines the initial discovery by William Hyde Wollaston in 1804, including a description of the experimental protocols derived from historical accounts. A detailed table of **rhodium**'s physical and chemical properties is provided for easy reference. Furthermore, this guide utilizes Graphviz visualizations to illustrate the logical workflow of the discovery process and the key chemical separations involved.

Introduction

Rhodium, a rare, silvery-white, and exceptionally hard noble metal, holds a significant position in modern science and technology, particularly in catalysis and as a crucial component in various industrial processes. Its discovery in the early 19th century was a landmark achievement in analytical chemistry, contributing to the broader understanding of the platinum-group metals. This document delves into the historical narrative of **rhodium**'s discovery, presenting the available technical details of its isolation and characterization.

The Discovery of Rhodium

Rhodium was discovered in 1803-1804 by the English chemist and physicist William Hyde Wollaston in London, England.^[1] The discovery was a direct result of his work on purifying

crude platinum ore that he had obtained from South America.[2][3] The name "**rhodium**" is derived from the Greek word "rhodon," meaning rose, a name Wollaston chose due to the rose-red color of the **rhodium** salts he observed during his experiments.[2]

Wollaston's discovery was part of a broader effort by him and his contemporary, Smithson Tennant, to investigate the components of platinum ore. This work also led to the discovery of palladium by Wollaston and osmium and iridium by Tennant.[4] Wollaston's meticulous experimental approach, often working with remarkably small quantities of material, was a hallmark of his scientific prowess.[5]

Quantitative Data of Rhodium

A summary of the key physical and chemical properties of **rhodium** is presented in Table 1.

Property	Value
Atomic Number	45
Atomic Weight	102.9055 u
Density	12.41 g/cm ³ at 20°C
Melting Point	1964 °C
Boiling Point	3695 °C
Electron Configuration	[Kr] 4d ⁸ 5s ¹
Common Oxidation States	+1, +3
Crystal Structure	Face-centered cubic
Hardness (Mohs)	6.0
Electrical Resistivity	43.3 nΩ·m at 20 °C
Thermal Conductivity	150 W/(m·K)
Insolubility	Insoluble in most acids, including nitric acid and aqua regia.

Experimental Protocols for the Isolation of Rhodium

While William Hyde Wollaston's original 1804 paper, "On a new Metal, found in Crude Platina," provides a descriptive account of his process, it lacks the detailed quantitative parameters standard in modern experimental reporting.^{[2][6]} The following protocol is a reconstruction of his method based on historical accounts and an understanding of the chemistry involved.

4.1. Materials and Reagents

- Crude platinum ore (from South America)
- Aqua regia (a freshly prepared mixture of concentrated nitric acid and hydrochloric acid, typically in a 1:3 molar ratio)
- Sodium hydroxide (NaOH) solution
- Ammonium chloride (NH₄Cl) solution
- Mercuric cyanide (Hg(CN)₂) solution
- Hydrogen gas (H₂)
- Zinc (Zn) metal

4.2. Step-by-Step Procedure

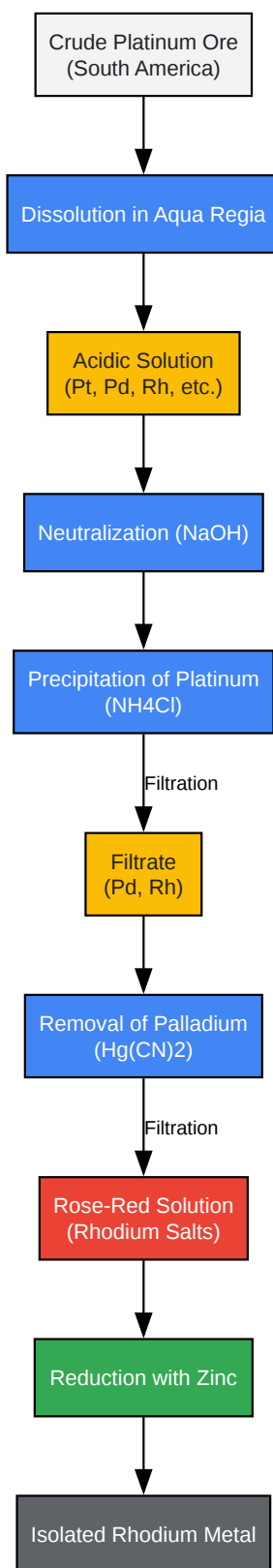
- **Dissolution of Platinum Ore:** A sample of crude platinum ore was treated with aqua regia to dissolve the platinum and other associated metals, including **rhodium** and palladium. This process would have required heating to facilitate the reaction.
- **Neutralization and Precipitation of Platinum:** The resulting acidic solution was carefully neutralized with a sodium hydroxide solution. Subsequently, a solution of ammonium chloride was added to precipitate the platinum as ammonium chloroplatinate ((NH₄)₂[PtCl₆]). This bright yellow solid was then removed by filtration.
- **Removal of Palladium:** The remaining filtrate, which contained palladium and **rhodium** ions, was then treated with a solution of mercuric cyanide. This step selectively precipitated

palladium(II) cyanide ($\text{Pd}(\text{CN})_2$), a yellowish-white solid, which was subsequently removed by filtration.

- **Isolation of Rhodium Salts:** After the removal of platinum and palladium, the remaining solution had a characteristic rose-red color due to the presence of **rhodium** salts, likely in the form of sodium hexachlororhodate(III) ($\text{Na}_3[\text{RhCl}_6]$).
- **Reduction to Metallic Rhodium:** The solution containing the **rhodium** salt was then treated with zinc metal. Zinc, being more reactive than **rhodium**, would have displaced the **rhodium** ions from the solution, causing the precipitation of metallic **rhodium** as a black powder.
- **Final Purification:** The precipitated **rhodium** powder was then washed and further purified, likely through repeated chemical treatments, to obtain the elemental metal.

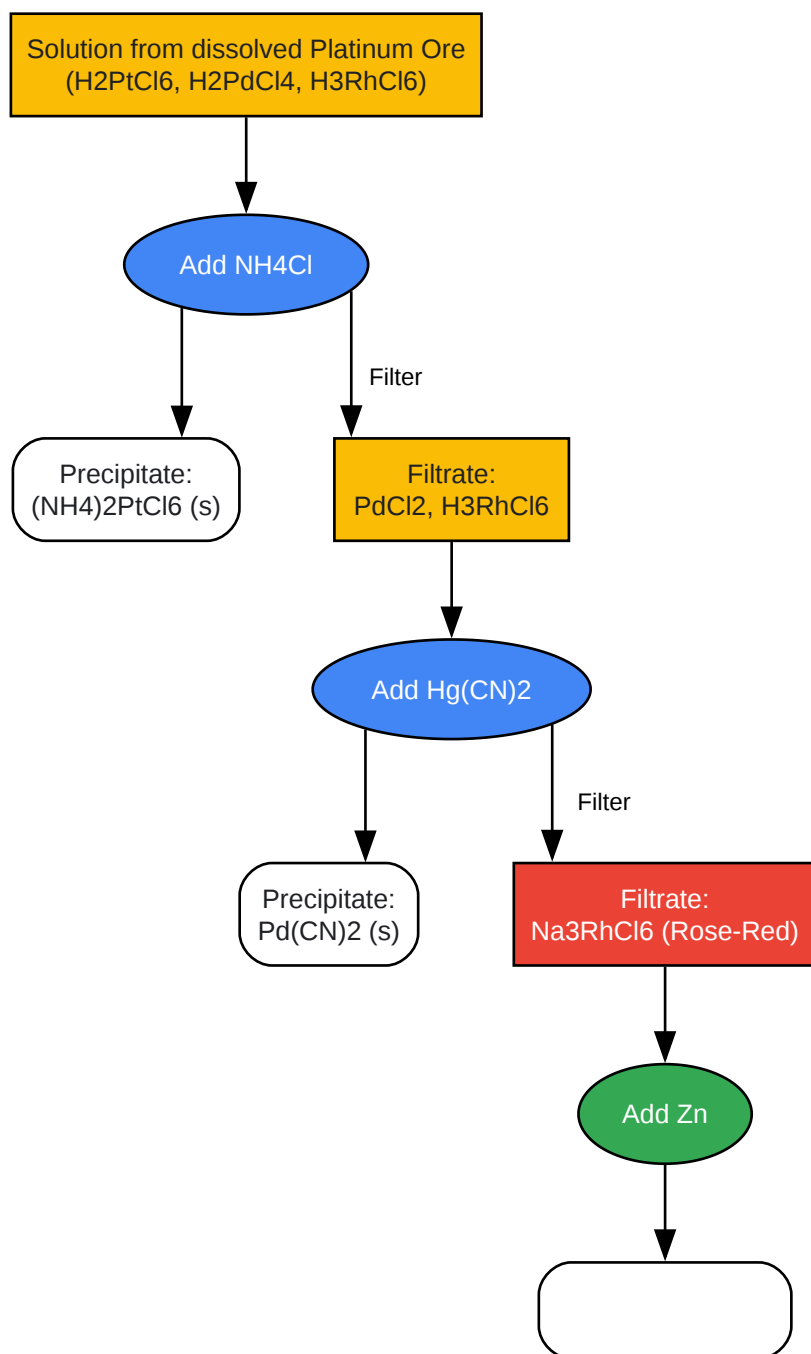
Visualizations

The following diagrams illustrate the logical workflow of the discovery of **rhodium** and the key chemical separation steps.



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Caption: Logical workflow of Wollaston's discovery of **rhodium**.



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Caption: Key chemical separation steps in the isolation of **rhodium**.

Conclusion

The discovery of **rhodium** by William Hyde Wollaston was a testament to the advancements in analytical chemistry in the early 19th century. His systematic approach to the separation of

platinum-group metals laid the groundwork for future research in this area. The unique properties of **rhodium**, identified during its initial characterization, have led to its indispensable role in numerous modern applications. This guide provides a foundational understanding of the historical and chemical context of **rhodium**'s discovery, offering valuable insights for today's scientific community.

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